

Application Notes and Protocols for CFI-400437 in Acute Myeloid Leukemia Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (1E)-CFI-400437 dihydrochloride

Cat. No.: B15583459

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acute Myeloid Leukemia (AML) is a hematological malignancy characterized by the rapid proliferation of abnormal myeloid progenitor cells in the bone marrow. Polo-like kinase 4 (PLK4) is a crucial regulator of centriole duplication and mitotic progression, and its aberrant expression has been implicated in the pathogenesis of various cancers, including AML. CFI-400437 is a potent and selective ATP-competitive inhibitor of PLK4.^[1] This document provides a summary of the available data on CFI-400437 and detailed protocols for its evaluation in preclinical AML models.

Note on Data Availability: Publicly available research specifically detailing the effects of CFI-400437 in AML models is limited. The following data and protocols are based on the known mechanism of action of PLK4 inhibitors and established methodologies for anti-leukemic drug evaluation. The successor to CFI-400437, CFI-400945, has been more extensively studied in recent AML preclinical and clinical settings.

Data Presentation

Table 1: In Vitro Efficacy of CFI-400437

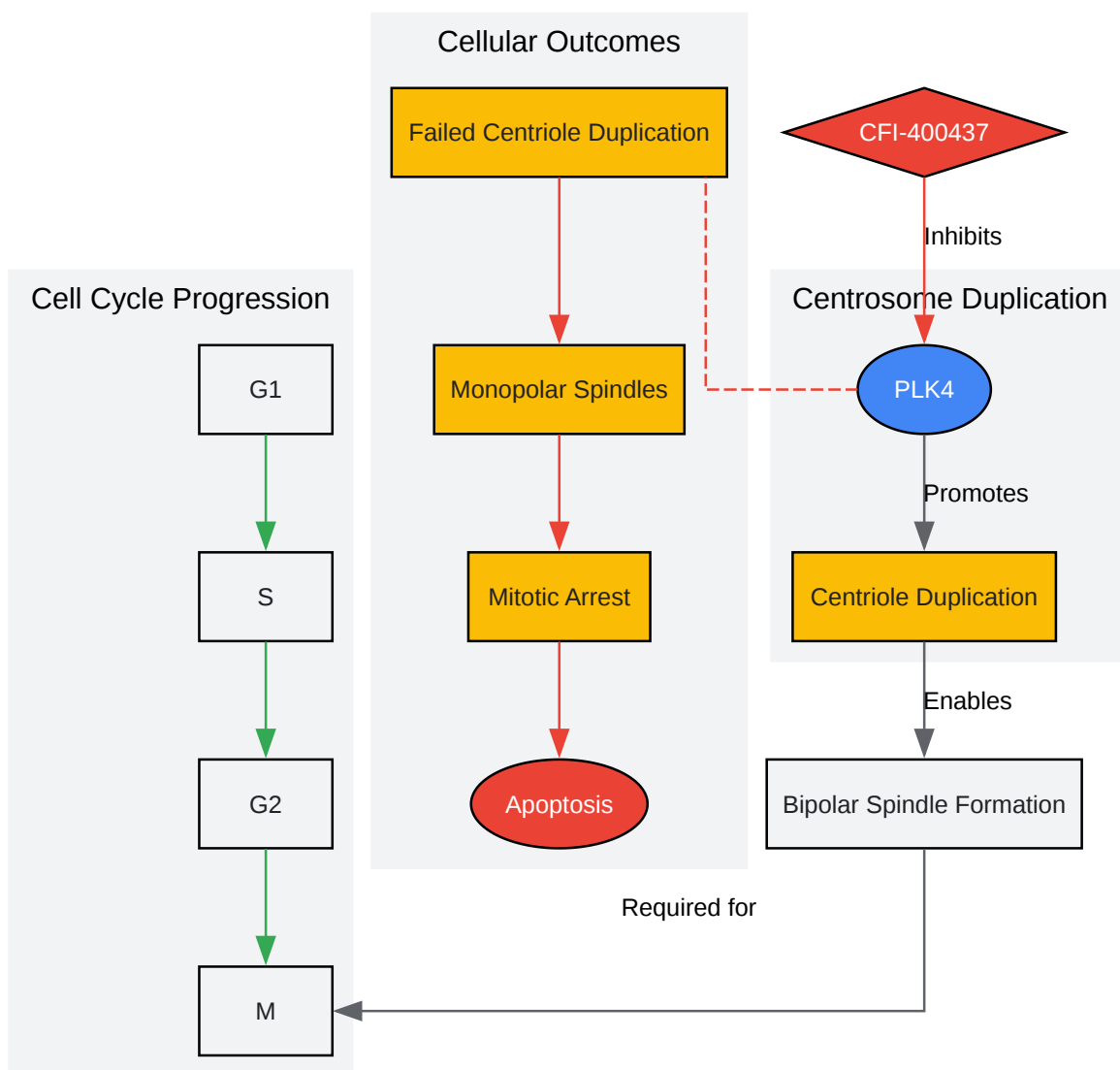
Parameter	Cell Line(s)	Value	Reference / Notes
PLK4 Inhibition (IC50)	Enzyme Assay	0.6 nM	[1]
AML Cell Line Viability (IC50)	e.g., MV4-11, MOLM-13, KG-1	Data not available in searched literature	-
Induction of Apoptosis	AML Cell Lines	Data not available in searched literature	-

Table 2: In Vivo Efficacy of CFI-400437

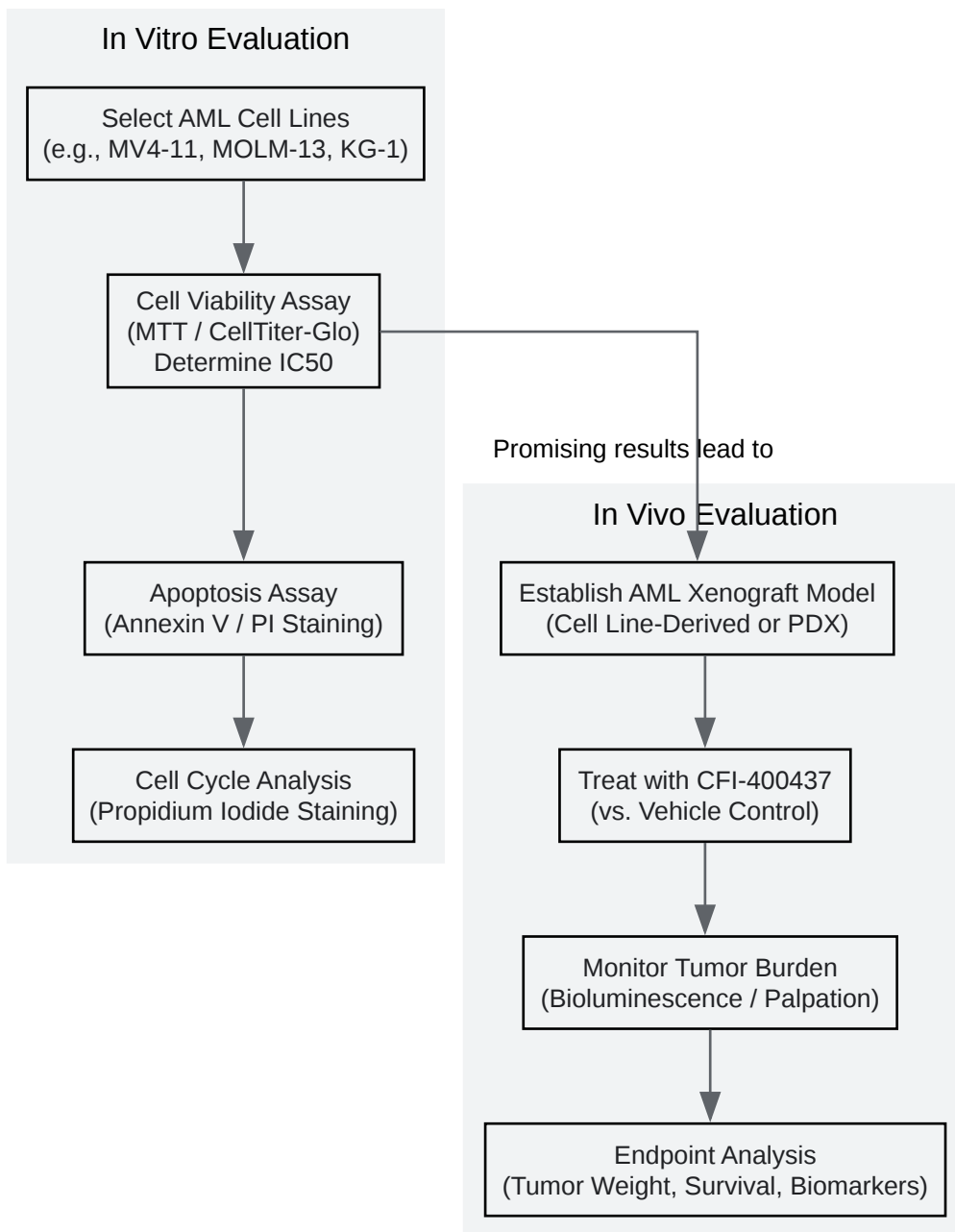
Model	Dosing Regimen	Outcome	Reference / Notes
AML Xenograft (e.g., MV4-11)	Data not available in searched literature	Data not available in searched literature	A dosing regimen of 25 mg/kg, i.p. once daily for 21 days was effective in a breast cancer xenograft model.[1]

Signaling Pathway and Experimental Workflow

PLK4 Signaling and Inhibition by CFI-400437



Preclinical Evaluation Workflow for CFI-400437 in AML



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [Application Notes and Protocols for CFI-400437 in Acute Myeloid Leukemia Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583459/docs#application-notes-and-protocols-for-cfi-400437-in-acute-myeloid-leukemia-models\]](https://www.benchchem.com/product/b15583459/docs#application-notes-and-protocols-for-cfi-400437-in-acute-myeloid-leukemia-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

